

solubility of 6-(hydroxymethyl)picolinic acid in aqueous and organic solvents

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Compound of Interest

Compound Name: 6-(Hydroxymethyl)picolinic acid

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Solubility Profile of 6-(hydroxymethyl)picolinic Acid: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **6-(hydroxymethyl)picolinic acid** in aqueous and organic solvents. Due to the limited availability of specific quantitative solubility data for this compound in publicly accessible literature, this document leverages available physicochemical data, qualitative solubility information, and quantitative data from the closely related parent compound, picolinic acid. The information is intended to provide a robust framework for researchers and professionals in drug development to understand and experimentally determine the solubility profile of **6-(hydroxymethyl)picolinic acid**.

Physicochemical Properties and Qualitative Solubility

6-(hydroxymethyl)picolinic acid is a derivative of picolinic acid, featuring a hydroxymethyl group at the 6-position of the pyridine ring. This substitution is expected to influence its solubility profile compared to the parent compound. The presence of the carboxylic acid, the pyridine nitrogen, and the hydroxyl group allows for hydrogen bonding, suggesting at least moderate aqueous solubility. Its solubility is also anticipated to be pH-dependent.

Table 1: Physicochemical Properties and Qualitative Solubility of **6-(hydroxymethyl)picolinic Acid**

Property	Value	Source
Molecular Formula	C ₇ H ₇ NO ₃	[1]
Molecular Weight	153.14 g/mol	
Physical Form	Solid	
Melting Point	137 °C	
IUPAC Name	6-(hydroxymethyl)pyridine-2-carboxylic acid	[1]
Qualitative Aqueous Solubility	Expected to have moderate to good solubility due to polar functional groups.	[2]
Qualitative Organic Solvent Solubility	Expected to be soluble in polar protic solvents.	[2]

Quantitative Solubility Data (Reference Compound: Picolinic Acid)

While specific quantitative solubility data for **6-(hydroxymethyl)picolinic acid** is not readily available, the following data for the parent compound, picolinic acid, provides a valuable reference point. The addition of a hydroxymethyl group would likely increase polarity and could enhance solubility in polar solvents compared to picolinic acid.

Table 2: Quantitative Solubility of Picolinic Acid in Various Solvents at Approximately 293 K[3]

Solvent	Solubility (g/kg of solvent)	Molar Solubility (mol/kg of solvent)
Water	862.5	7.01
Ethanol	57.1	0.46
Acetonitrile	17.0	0.14

Note: This data is for picolinic acid and should be used as an estimate for **6-(hydroxymethyl)picolinic acid**.[\[3\]](#)

Experimental Protocol: Determination of Thermodynamic Solubility via the Gravimetric Method

The following is a detailed protocol for determining the thermodynamic solubility of **6-(hydroxymethyl)picolinic acid**. This method is adapted from the procedure used for picolinic acid and is a reliable technique for generating accurate solubility data.[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

Objective: To determine the equilibrium solubility of **6-(hydroxymethyl)picolinic acid** in a given solvent at a specified temperature.

Materials:

- **6-(hydroxymethyl)picolinic acid** (solid)
- Selected solvents (e.g., water, ethanol, methanol, DMSO)
- Analytical balance
- Temperature-controlled shaker or water bath
- Vials with screw caps
- Syringe filters (e.g., 0.22 μm PTFE)

- Syringes
- Pre-weighed evaporation dishes or vials
- Oven

Procedure:

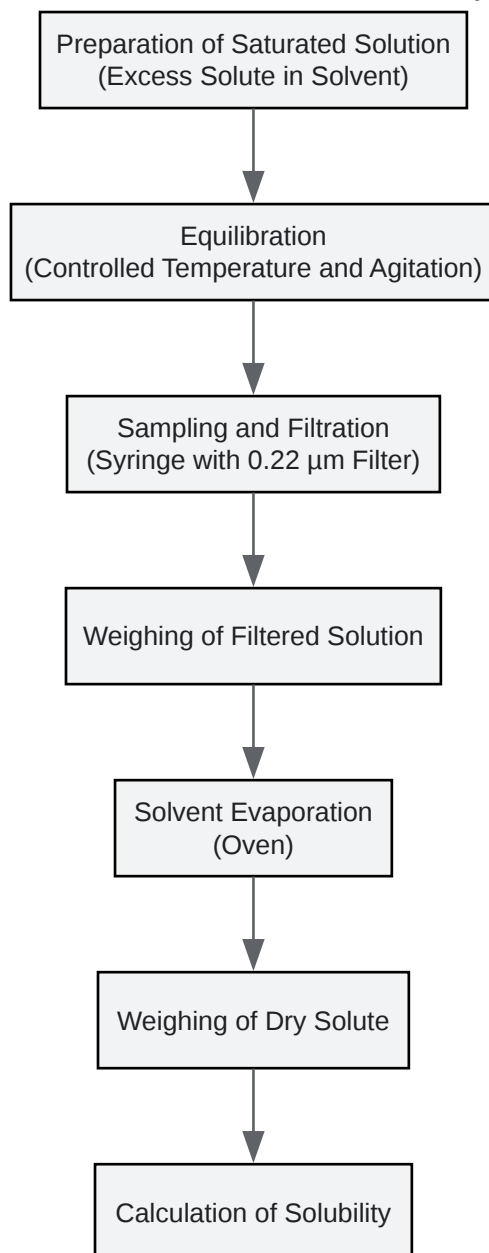
- Preparation of Saturated Solutions:
 - Add an excess amount of **6-(hydroxymethyl)picolinic acid** to a series of vials, each containing a known volume of the desired solvent.
 - Ensure there is undissolved solid remaining at the bottom of each vial to confirm saturation.
- Equilibration:
 - Seal the vials tightly and place them in a temperature-controlled shaker or water bath set to the desired temperature (e.g., 25 °C, 37 °C).
 - Allow the solutions to equilibrate for a sufficient period (typically 24-72 hours) to ensure thermodynamic equilibrium is reached. The system should be under constant agitation.
- Sample Withdrawal and Filtration:
 - After equilibration, allow the vials to stand undisturbed at the set temperature for at least one hour to let the excess solid settle.
 - Carefully withdraw a known volume of the supernatant using a syringe.
 - Immediately filter the solution through a syringe filter into a pre-weighed, clean, and dry evaporation dish or vial. This step is critical to remove any undissolved solid particles.
- Solvent Evaporation:
 - Weigh the evaporation dish containing the filtered solution to determine the total weight of the solution.

- Place the dish in an oven at a temperature sufficient to evaporate the solvent without decomposing the solute (e.g., 50-70 °C).
- Continue heating until a constant weight of the dried solid is achieved.
- Calculation of Solubility:
 - Calculate the weight of the dissolved solid (solute).
 - Calculate the weight of the solvent by subtracting the weight of the solute from the total weight of the solution.
 - Express the solubility in desired units, such as g/L, mg/mL, or mol/L.

Visualizations

The following diagrams illustrate key concepts related to the properties and analysis of **6-(hydroxymethyl)picolinic acid**.

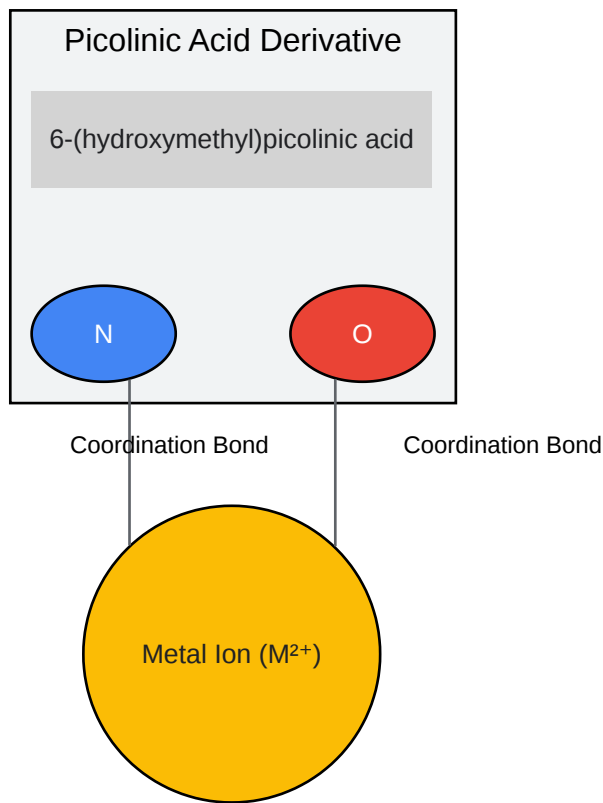
Experimental Workflow for Gravimetric Solubility Determination



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Caption: Workflow for determining the solubility of **6-(hydroxymethyl)picolinic acid**.

Chelating Action of Picolinic Acid Derivatives



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Caption: Bidentate chelation of a metal ion by a picolinic acid derivative.

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